

# 2,6-Dibromo-4-methylpyridin-3-amine molecular weight and formula

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## Compound of Interest

Compound Name: 2,6-Dibromo-4-methylpyridin-3-amine

Cat. No.: B111553

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An In-depth Technical Guide to **2,6-Dibromo-4-methylpyridin-3-amine**

This technical guide provides essential information regarding the molecular properties of **2,6-Dibromo-4-methylpyridin-3-amine**, tailored for researchers, scientists, and professionals in the field of drug development.

## Molecular Properties

The fundamental molecular characteristics of **2,6-Dibromo-4-methylpyridin-3-amine** have been determined. The compound's molecular formula is C<sub>6</sub>H<sub>6</sub>Br<sub>2</sub>N<sub>2</sub>. This formula indicates the presence of six carbon atoms, six hydrogen atoms, two bromine atoms, and two nitrogen atoms. The calculated molecular weight of this compound is approximately 265.93 g/mol. This value is consistent with that of its isomer, 3,5-Dibromo-4-methylpyridin-2-amine[1][2].

## Quantitative Data Summary

For clarity and ease of comparison, the key quantitative data for **2,6-Dibromo-4-methylpyridin-3-amine** are summarized in the table below.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>6</sub> Br <sub>2</sub> N <sub>2</sub>
Molecular Weight	265.93 g/mol [1][2]

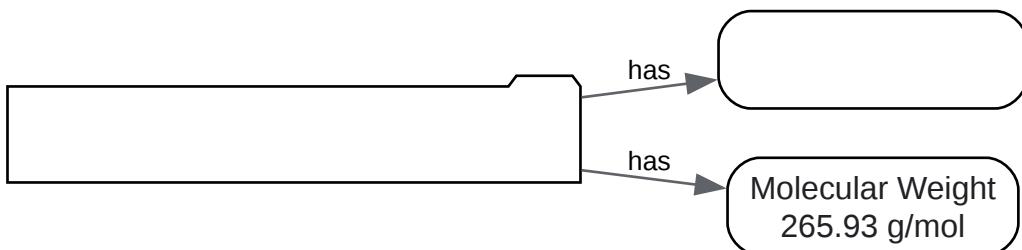
## Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **2,6-Dibromo-4-methylpyridin-3-amine** are not available in the provided search results.

## Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical name and its corresponding molecular formula and weight.

### Chemical Identity of 2,6-Dibromo-4-methylpyridin-3-amine



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### Chemical Identity of **2,6-Dibromo-4-methylpyridin-3-amine**

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## References

- 1. cynorlaboratories.com [cynorlaboratories.com]
- 2. 3,5-Dibromo-4-methylpyridin-2-amine | C<sub>6</sub>H<sub>6</sub>Br<sub>2</sub>N<sub>2</sub> | CID 817683 - PubChem [pubchem.ncbi.nlm.nih.gov]
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